

Solubility Profile of Octyl Butyrate: A Technical Guide

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Compound of Interest

Compound Name: Octyl butyrate

Cat. No.: B087054

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This technical guide provides a comprehensive overview of the solubility of **octyl butyrate** in water and various organic solvents. The information is intended to support research, development, and formulation activities where **octyl butyrate** is utilized as a flavoring agent, fragrance component, or solvent.

Core Concepts in Solubility

The solubility of a substance is a fundamental physicochemical property that dictates its behavior in different solvent systems. For an ester like **octyl butyrate**, its solubility is primarily governed by the balance between its nonpolar alkyl chains (the octyl and butyl groups) and the polar ester functional group. The principle of "like dissolves like" is central to understanding its solubility profile; it is more soluble in solvents of similar polarity.

Quantitative Solubility Data

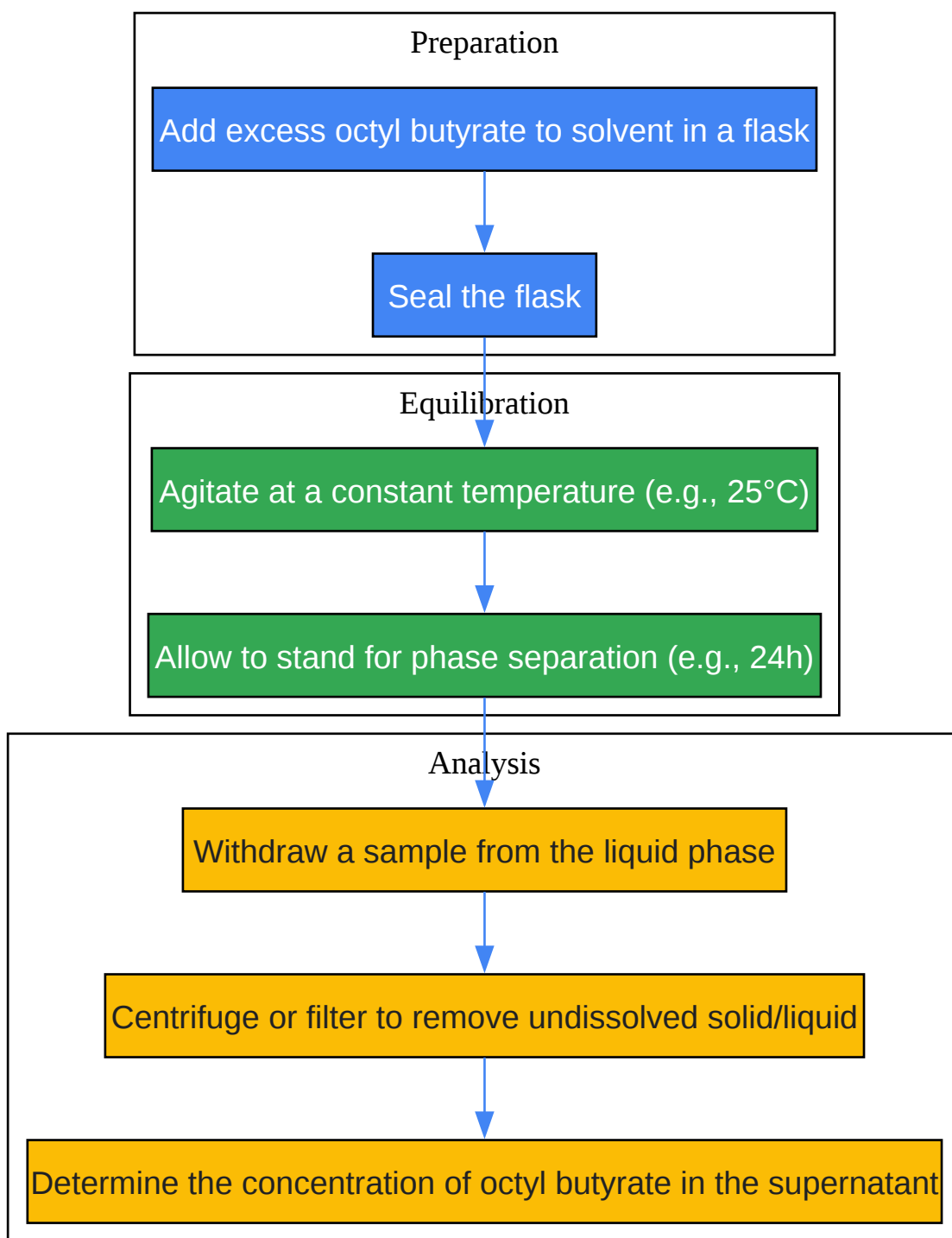
The following table summarizes the available quantitative and qualitative solubility data for **octyl butyrate**.

| Solvent | Type | Solubility | Temperature (°C) |
|--------------------|---------------|----------------------------------------------------|------------------|
| Water | Polar Protic | 0.0091 g/L (Predicted) [1] | Not Specified |
| Water | Polar Protic | 3.517 mg/L (Estimated) | 25 |
| Water | Polar Protic | Practically Insoluble/Insoluble[2] [3][4][5] | Not Specified |
| Ethanol | Polar Protic | Soluble[2][4][6] | Not Specified |
| Ether | Polar Aprotic | Soluble[2] | Not Specified |
| Fats and Oils | Nonpolar | Soluble[4] | Not Specified |
| Dipropylene Glycol | Polar Protic | Soluble | Not Specified |
| Alcohol | Polar Protic | Soluble[3][5] | Not Specified |

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure in chemical and pharmaceutical sciences. The OECD Guideline for the Testing of Chemicals, Test No. 105, provides a standardized approach for determining water solubility. The shake-flask method described therein is a widely accepted technique.

Experimental Workflow for Solubility Determination (Shake-Flask Method)



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

Detailed Methodology: Shake-Flask Method (Adapted from OECD Guideline 105)

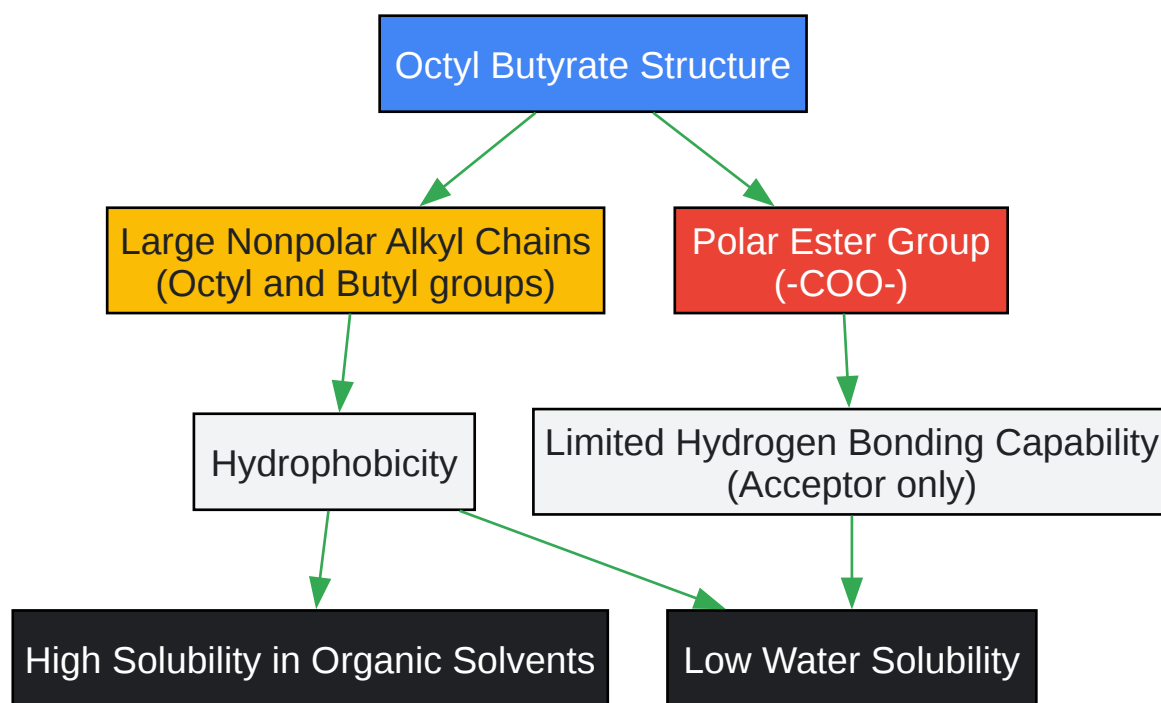
This protocol is a generalized adaptation of the OECD 105 shake-flask method and can be applied to both water and organic solvents.

- Preparation of the Test Solution:
 - An excess amount of **octyl butyrate** is added to a flask containing the solvent of interest (e.g., water, ethanol, acetone). The use of excess solute is crucial to ensure that a saturated solution is achieved.[\[7\]](#)
 - The flask should be of a suitable size to allow for adequate mixing.
 - The flask is then securely sealed to prevent any loss of solvent or solute due to evaporation, especially when working with volatile organic solvents.
- Equilibration:
 - The sealed flask is placed in a constant temperature water bath or incubator and agitated. A mechanical shaker or magnetic stirrer is typically used for this purpose.[\[8\]](#)
 - The temperature should be controlled to a precise value, commonly 20°C or 25°C, as solubility is temperature-dependent.[\[9\]](#)[\[10\]](#)
 - The agitation period should be sufficient to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the substance and the solvent.[\[8\]](#) A preliminary test can be conducted to determine the necessary equilibration time.[\[9\]](#)[\[10\]](#)
 - After the agitation period, the flask is allowed to stand undisturbed at the same constant temperature to allow for the separation of the undissolved **octyl butyrate** from the saturated solution. This may involve sedimentation or the formation of a distinct liquid phase.
- Sample Collection and Preparation:

- A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pipette or syringe. Care must be taken not to disturb the undissolved solute.
- To ensure that no solid particles or undissolved micro-droplets are included in the sample for analysis, it is essential to centrifuge or filter the collected sample.[\[11\]](#)
- Analysis:
 - The concentration of **octyl butyrate** in the clarified supernatant is then determined using a suitable analytical method. Common techniques include:
 - Gas Chromatography (GC)
 - High-Performance Liquid Chromatography (HPLC)
 - Spectrophotometry (if a suitable chromophore is present or can be derivatized)
 - The analytical method must be properly calibrated with standard solutions of known **octyl butyrate** concentrations.
 - The experiment should be performed in triplicate to ensure the reliability of the results.[\[11\]](#)

Signaling Pathways and Logical Relationships

In the context of solubility, there are no biological signaling pathways to depict. However, the logical relationship between the molecular structure of **octyl butyrate** and its solubility can be illustrated.



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Caption: Factors Influencing the Solubility of **Octyl Butyrate**.

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